

An In-depth Technical Guide to the Physical Properties of trans-3-Nonene

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Compound of Interest

Compound Name: 3-Nonene

Cat. No.: B053289

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This technical guide provides a comprehensive overview of the key physical properties of trans-**3-Nonene**. The document is intended for researchers, scientists, and professionals in drug development who require accurate and detailed information on this compound. All quantitative data is summarized for clarity, and detailed experimental methodologies are provided for the determination of its boiling point.

Core Physical Properties of trans-3-Nonene

trans-**3-Nonene**, with the CAS number 20063-77-8, is an alkene with the molecular formula C_9H_{18} .^{[1][2][3]} Its physical characteristics are crucial for its handling, application, and analysis in a laboratory setting.

Table of Physical Properties

Property	Value	Notes
Boiling Point	147 °C[4]	at standard atmospheric pressure
Density	0.734 g/mL	at 25 °C[1][2][5][6][7]
Refractive Index	1.419	at 20 °C[1][2][5][6][7]
Melting Point	-89.14 °C	(estimated)[1][2][5]
Flash Point	90 °F (32.2 °C)	[1][2][5]
Vapor Pressure	6.06 mmHg	at 25 °C[1]
Molecular Weight	126.24 g/mol	[8]
Molecular Formula	C9H18	[3]

Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9] For a compound like trans-**3-Nonene**, several standard laboratory methods can be employed for accurate determination.

1. Simple Distillation Method

This method is suitable when a relatively larger sample volume (at least 5 mL) is available.[9][10]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - Place approximately 5-10 mL of trans-**3-Nonene** into the distillation flask along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the

vapor.

- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and the vapor temperature stabilizes. This stable temperature reading, during active distillation, is the boiling point. [\[10\]](#)
- It is also recommended to record the ambient barometric pressure as the boiling point is pressure-dependent. [\[9\]](#)

2. Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available (less than 0.5 mL). [\[10\]](#)

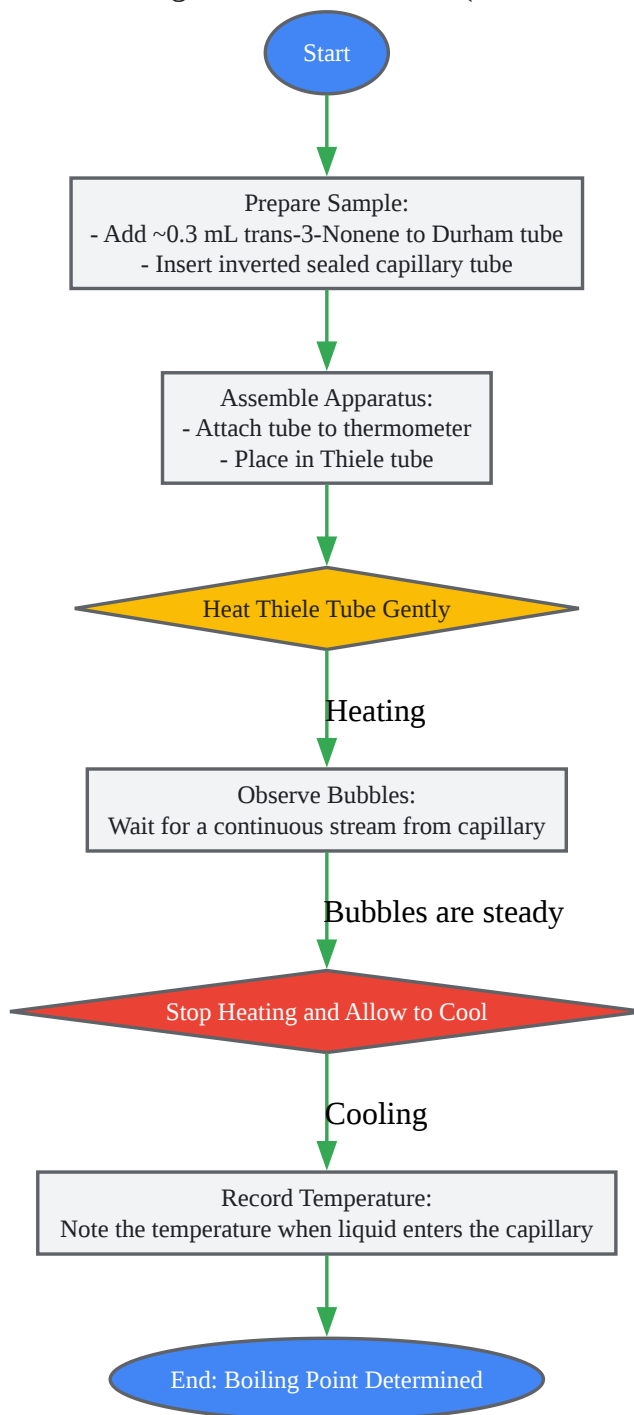
- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube, rubber band, heating source.
- Procedure:
 - Seal one end of a capillary tube using a flame.
 - Attach a small test tube containing 0.2-0.3 mL of trans-**3-Nonene** to a thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.
 - Place the sealed capillary tube (sealed end up) into the test tube.
 - Insert the entire assembly into the Thiele tube, which is filled with a high-boiling point liquid such as mineral oil.
 - Gently heat the side arm of the Thiele tube.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Stop heating when a steady stream of bubbles is observed.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[10]

Visualizing Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of trans-**3-Nonene** using the Thiele Tube method.

Workflow for Boiling Point Determination (Thiele Tube Method)

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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

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